

# Eisenlactat: Chelatbildung mit biologischen Liganden – Ein technischer Leitfaden

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Eisenlactat

Cat. No.: B12335291

[Get Quote](#)

Für Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung

Dieses Dokument bietet einen detaillierten technischen Einblick in die Chelatbildung von Eisen(II)-lactat mit verschiedenen biologischen Liganden. Es werden quantitative Daten, experimentelle Protokolle und Signalwege behandelt, um ein umfassendes Verständnis für die Rolle von **Eisenlactat** in biologischen Systemen zu vermitteln.

## Einführung in die Eisenlactat-Chelatbildung

Eisen(II)-lactat, das Salz der Milchsäure, ist eine bioverfügbare Form von Eisen, die in pharmazeutischen Präparaten und Lebensmitteln zur Behandlung und Prävention von Eisenmangelanämie eingesetzt wird.<sup>[1]</sup> Seine Wirksamkeit und Verträglichkeit hängen maßgeblich von seiner Fähigkeit ab, mit biologischen Molekülen Chelatkomplexe zu bilden. Diese Wechselwirkungen beeinflussen die Löslichkeit, den Transport und die Reaktivität von Eisen im Körper.

Die Chelatbildung ist ein Prozess, bei dem ein zentrales Metallion, in diesem Fall Eisen(II) ( $\text{Fe}^{2+}$ ), von einem oder mehreren Liganden umschlossen wird. Biologische Liganden sind Moleküle wie Aminosäuren, Proteine und organische Säuren, die über funktionelle Gruppen verfügen, die als Elektronendonatoren fungieren und koordinative Bindungen mit dem Metallion eingehen können.

## Quantitative Daten zur Chelatbildung

Die Stabilität eines Chelatkomplexes wird durch seine Stabilitätskonstante (auch Bildungs- oder Bindungskonstante genannt) quantifiziert. Eine höhere Stabilitätskonstante deutet auf eine stärkere Bindung zwischen dem Metallion und dem Liganden hin.

Obwohl spezifische Stabilitätskonstanten für Eisen(II)-lactat mit einer breiten Palette von biologischen Liganden in der wissenschaftlichen Literatur begrenzt sind, liefert eine vergleichende Studie thermodynamische Daten, die die relative Stärke der Chelatbildung von Eisen(II) mit Lactat im Vergleich zu anderen Carbonsäuren aufzeigen.

Tabelle 1: Thermodynamische Stabilitätskonstanten von Eisen(II)-Komplexen mit ausgewählten Carbonsäuren

Ligand	Thermodynamische Stabilitätskonstante (log K)
Lactat	niedriger als Ascorbat, Malat und Succinat
Malat	Ähnlich wie Ascorbat
Succinat	Ähnlich wie Ascorbat
Citrat	Höher als Lactat, Ascorbat, Malat und Succinat

Quelle: Basierend auf Daten aus einer Studie zur Bestimmung von thermodynamischen und kinetischen Stabilitätskonstanten.[\[2\]](#)

Diese Daten deuten darauf hin, dass Lactat im Vergleich zu anderen biologisch relevanten Carbonsäuren ein relativ schwacher Chelator für Eisen(II) ist.[\[2\]](#)[\[3\]](#) Dies hat wichtige Implikationen für die Bioverfügbarkeit von Eisen aus **Eisenlactat**, da das Eisen leichter an andere Liganden mit höherer Affinität, wie z. B. Proteine, die am Eisentransport beteiligt sind, abgegeben werden kann.

Tabelle 2: Qualitative Interaktionen von Eisen mit biologischen Liganden

Biologischer Ligand	Art der Interaktion	Anmerkungen
Aminosäuren	Chelatbildung	Einige Aminosäuren wie Histidin, Cystein und Lysin können die Eisenabsorption durch die Bildung von Chelatkomplexen verbessern. <a href="#">[4]</a>
Proteine	Bindung an spezifische Proteine	Eisen wird im Körper von Proteinen wie Transferrin (Transport) und Ferritin (Speicherung) gebunden. Die Affinität von Transferrin für Eisen(III) ist extrem hoch. <a href="#">[5]</a> <a href="#">[6]</a>
Organische Säuren	Chelatbildung	Citrat ist ein potenter Chelator für Eisen(III) und Eisen(II). <a href="#">[7]</a> <a href="#">[8]</a>

## Experimentelle Protokolle

Die Untersuchung der Chelatbildung von **Eisenlactat** erfordert präzise experimentelle Methoden. Nachfolgend sind detaillierte Protokolle für Schlüsseltechniken aufgeführt.

## Spektrophotometrische Bestimmung der Stabilitätskonstante

Diese Methode basiert auf der Messung der Farbänderung einer Lösung, wenn sich ein Metall-Ligand-Komplex bildet.

Protokoll:

- Herstellung der Stammlösungen:
  - Eisen(II)-lactat-Lösung (z.B. 0,01 M in deionisiertem Wasser, frisch zubereitet und unter inerter Atmosphäre, um die Oxidation zu  $\text{Fe}^{3+}$  zu minimieren).

- Ligandenlösung (z.B. 0,1 M einer Aminosäure in einem geeigneten Puffer).
- Pufferlösung zur Aufrechterhaltung eines konstanten pH-Wertes.
- Bestimmung des Absorptionsmaximums ( $\lambda_{\text{max}}$ ):
  - Mischen Sie eine Lösung von Eisen(II)-lactat mit einem Überschuss der Ligandenlösung.
  - Messen Sie das Absorptionsspektrum im UV-Vis-Bereich (z.B. 200-800 nm), um die Wellenlänge der maximalen Absorption des gebildeten Komplexes zu ermitteln.
- Titration:
  - Bereiten Sie eine Reihe von Lösungen mit einer konstanten Konzentration an Eisen(II)-lactat und variierenden Konzentrationen des Liganden vor.
  - Messen Sie die Extinktion jeder Lösung bei  $\lambda_{\text{max}}$ .
- Datenanalyse:
  - Verwenden Sie die Methode der kontinuierlichen Variation (Job's Plot) oder die Molverhältnismethode, um die Stöchiometrie des Komplexes zu bestimmen.
  - Berechnen Sie die Stabilitätskonstante unter Verwendung des Lambert-Beer'schen Gesetzes und der Gleichgewichtskonzentrationen der Spezies.

## Potentiometrische Titration

Diese Methode misst die Änderung des Potentials einer Elektrode als Reaktion auf die Zugabe eines Titriermittels, um die Konzentration freier Metallionen in der Lösung zu bestimmen.

Protokoll:

- Vorbereitung der Titrationszelle:
  - Eine Lösung, die Eisen(II)-lactat und den biologischen Liganden in einem Medium mit konstanter Ionenstärke enthält.

- Eine Indikatorelektrode (z.B. eine ionenselektive Elektrode für Eisen oder eine Platinelektrode für Redox-Titrationsen) und eine Referenzelektrode (z.B. eine Silber/Silberchlorid-Elektrode).
- Titration:
  - Titrieren Sie die Lösung mit einer Standardlösung einer starken Säure oder Base, um den pH-Wert zu ändern und die Protonierung des Liganden zu beeinflussen.
  - Zeichnen Sie das Elektrodenpotential als Funktion des zugegebenen Volumens des Titriermittels auf.
- Datenanalyse:
  - Analysieren Sie die Titrationskurve, um die Konzentrationen der verschiedenen Spezies im Gleichgewicht zu bestimmen.
  - Berechnen Sie die Stabilitätskonstanten mithilfe geeigneter Software, die die Protonierungskonstanten des Liganden und die Bildung von Hydroxokomplexen des Metalls berücksichtigt.

## Isotherme Titrationskalorimetrie (ITC)

ITC misst die Wärmeänderung, die bei der Bindung eines Liganden an ein Makromolekül, wie z.B. ein Protein, freigesetzt oder absorbiert wird.

Protokoll:

- Probenvorbereitung:
  - Lösen Sie das Zielprotein (z.B. humanes Serumalbumin) in einem geeigneten Puffer.
  - Lösen Sie Eisen(II)-lactat im gleichen Puffer. Entgasen Sie beide Lösungen, um Luftblasen zu entfernen.
- ITC-Experiment:
  - Füllen Sie die Probenzelle des Kalorimeters mit der Proteinlösung.

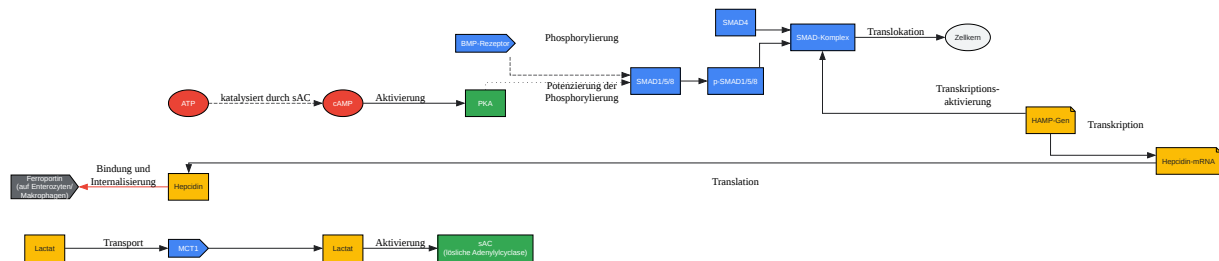
- Füllen Sie die Injektionsspritze mit der Eisen(II)-lactat-Lösung.
- Führen Sie eine Reihe von Injektionen der Eisen(II)-lactat-Lösung in die Probenzelle durch, während die Wärmeänderung kontinuierlich gemessen wird.
- Datenanalyse:
  - Integrieren Sie die Wärmestöße für jede Injektion.
  - Passen Sie die resultierenden Daten an ein Bindungsmodell an, um die Bindungsaffinität ( $K_a$ ), die Stöchiometrie ( $n$ ), die Enthalpie ( $\Delta H$ ) und die Entropie ( $\Delta S$ ) der Bindung zu bestimmen.[\[9\]](#)[\[10\]](#)[\[11\]](#)

## Signalwege und zelluläre Prozesse

Die Interaktion von **Eisenlactat** mit biologischen Systemen geht über die einfache Chelatbildung hinaus und kann zelluläre Signalwege beeinflussen. Insbesondere der Lactatanteil kann die Eisenhomöostase regulieren.

## Lactat-induzierte Regulierung der Heparidin-Expression

Neuere Forschungen haben gezeigt, dass Lactat die Expression von Heparidin, dem zentralen Regulator des Eisenstoffwechsels, erhöhen kann.[\[12\]](#)[\[13\]](#) Dies geschieht über einen Signalweg, der die lösliche Adenylylcyclase (sAC) und den Bone Morphogenetic Protein (BMP)/SMAD-Signalweg involviert.



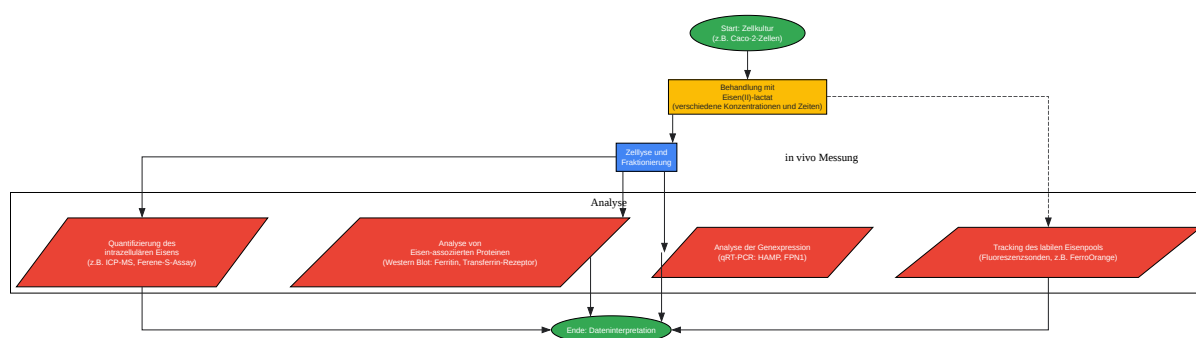
[Click to download full resolution via product page](#)

Abbildung 1: Signalweg der Lactat-induzierten Hepcidin-Expression.

Dieser Signalweg deutet darauf hin, dass eine erhöhte Lactatkonzentration, wie sie beispielsweise nach intensiver körperlicher Betätigung auftritt, zu einer erhöhten Hepcidin-Produktion führen kann.[12][13] Dies wiederum würde die Eisenerfreisetzung aus den Zellen hemmen und die Eisenaufnahme im Darm reduzieren. Die Verabreichung von Eisen als Lactatsalz könnte somit die systemische Eisenhomöostase auf eine Weise beeinflussen, die über die reine Eisenbereitstellung hinausgeht.

## Experimenteller Workflow zur Untersuchung der zellulären Eisenaufnahme aus Eisenlactat

Um die Aufnahme und den intrazellulären Verbleib von Eisen aus **Eisenlactat** zu untersuchen, kann der folgende experimentelle Arbeitsablauf verwendet werden.



[Click to download full resolution via product page](#)

Abbildung 2: Experimenteller Workflow zur Untersuchung der zellulären Eisenaufnahme.

Dieser Workflow ermöglicht eine umfassende Analyse der zellulären Reaktion auf die Exposition gegenüber **Eisenlactat**, von der reinen Aufnahme bis hin zu den regulatorischen Antworten der Zelle.

## Schlussfolgerung

Eisen(II)-lactat ist eine wichtige Quelle für bioverfügbares Eisen. Seine Wechselwirkungen in biologischen Systemen werden durch seine moderate Chelatisierungsstärke und die Fähigkeit des Lactat-Anteils, zelluläre Signalwege zu modulieren, bestimmt. Während quantitative Daten



zur Chelatbildung mit einer Vielzahl von biologischen Liganden noch weiter erforscht werden müssen, bieten die hier vorgestellten experimentellen Protokolle und das Verständnis der beteiligten Signalwege eine solide Grundlage für die weitere Forschung und Entwicklung von eisenbasierten Therapeutika. Die gezielte Untersuchung der hier beschriebenen Mechanismen wird entscheidend sein, um die Wirksamkeit und Sicherheit von **Eisenlactat** in klinischen und pharmazeutischen Anwendungen weiter zu optimieren.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. The stability constants of the Fe<sup>3+</sup> conalbumin complexes - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. scilit.com [scilit.com]
- 3. researchgate.net [researchgate.net]
- 4. The stability of metal chelates - Science in Hydroponics [scienceinhydroponics.com]
- 5. pure.johnshopkins.edu [pure.johnshopkins.edu]
- 6. The thermodynamic and binding properties of the transferrins as studied by isothermal titration calorimetry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. cdnsciencepub.com [cdnsciencepub.com]
- 8. researchgate.net [researchgate.net]
- 9. Intro to DOT language — Large-scale Biological Network Analysis and Visualization 1.0 documentation [cyverse-network-analysis-tutorial.readthedocs-hosted.com]
- 10. prezi.com [prezi.com]
- 11. researchgate.net [researchgate.net]
- 12. Lactate as a regulator of iron homeostasis - PMC [pmc.ncbi.nlm.nih.gov]
- 13. Lactate administration improves laboratory parameters in murine models of iron overload - PMC [pmc.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [Eisenlactat: Chelatbildung mit biologischen Liganden – Ein technischer Leitfaden]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12335291#eisenlactat-chelatbildung-mit-biologischen-liganden]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)